

# Application Notes and Protocols for Vcpip1-IN-2

## In Vitro Assay

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### Compound of Interest

Compound Name: Vcpip1-IN-2

Cat. No.: B15583852

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## Introduction

Vcpip1 (Valosin-containing protein-interacting protein 1), also known as VCIP135, is a deubiquitinating enzyme (DUB) that plays a crucial role in several cellular processes, including the reassembly of the Golgi apparatus and the endoplasmic reticulum after mitosis, and in DNA repair.[1] It specifically hydrolyzes 'Lys-11'- and 'Lys-48'-linked polyubiquitin chains.[1] Given its involvement in fundamental cellular functions, Vcpip1 has emerged as a potential therapeutic target. **Vcpip1-IN-2** (also identified by CAS number 12290-201) is a potent and selective inhibitor of Vcpip1, targeting its catalytic cysteine.[2][3] This document provides a detailed protocol for an in vitro assay to characterize the inhibitory activity of **Vcpip1-IN-2** and similar compounds.

## Principle of the Assay

The in vitro assay described here is a fluorescence-based enzymatic assay. It measures the deubiquitinating activity of Vcpip1 using a fluorogenic substrate, Ubiquitin-Rhodamine 110 (Ub-Rho). In its intact form, the rhodamine 110 dye is quenched. Upon cleavage of the ubiquitin moiety by Vcpip1, rhodamine 110 is released, resulting in a quantifiable increase in

fluorescence. The inhibitory effect of a compound like **Vcpip1-IN-2** is determined by measuring the reduction in the rate of fluorescence increase in its presence.

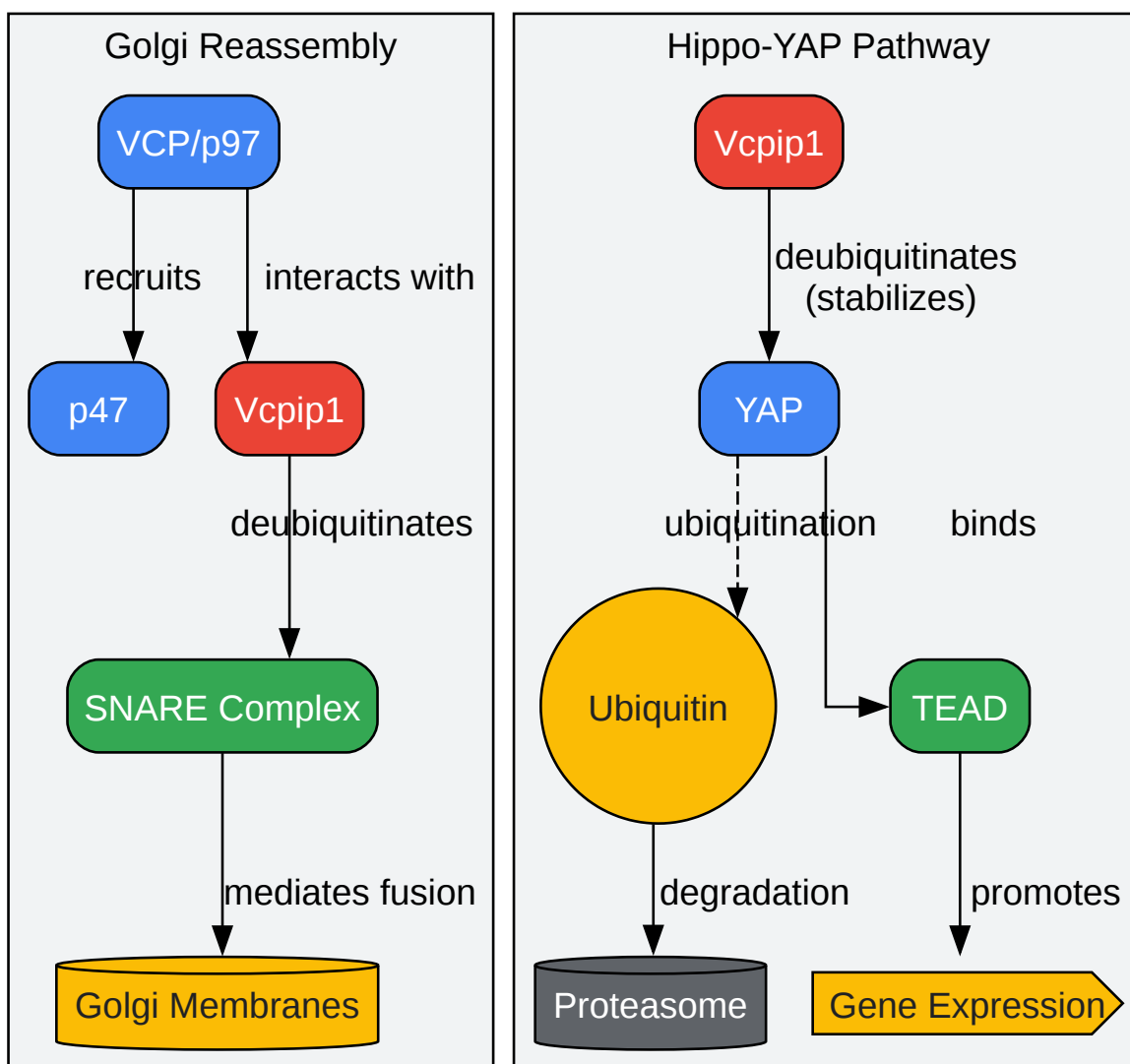
## Quantitative Data Summary

The following table summarizes the key quantitative data for **Vcpip1-IN-2**, a potent inhibitor of Vcpip1.

| Compound                    | Target | IC50        | Ki               | k_inact                             | Assay Type         | Substrate           |
|-----------------------------|--------|-------------|------------------|-------------------------------------|--------------------|---------------------|
| Vcpip1-IN-2 (CAS-12290-201) | VCPIP1 | 70 nM[2][3] | 15.3 ± 4.6 μM[3] | 0.0792 ± 0.0085 s <sup>-1</sup> [3] | Fluorescence-based | Ubiquitin-Rhodamine |

## Signaling Pathway Involving Vcpip1

Vcpip1 functions in concert with the VCP/p97 ATPase, a key player in protein quality control and cellular homeostasis. The interaction with VCP is crucial for Vcpip1's role in Golgi membrane fusion and reassembly.[4][5][6] Recent studies have also implicated Vcpip1 in the Hippo signaling pathway by regulating the stability of the transcriptional co-activator YAP.[7]

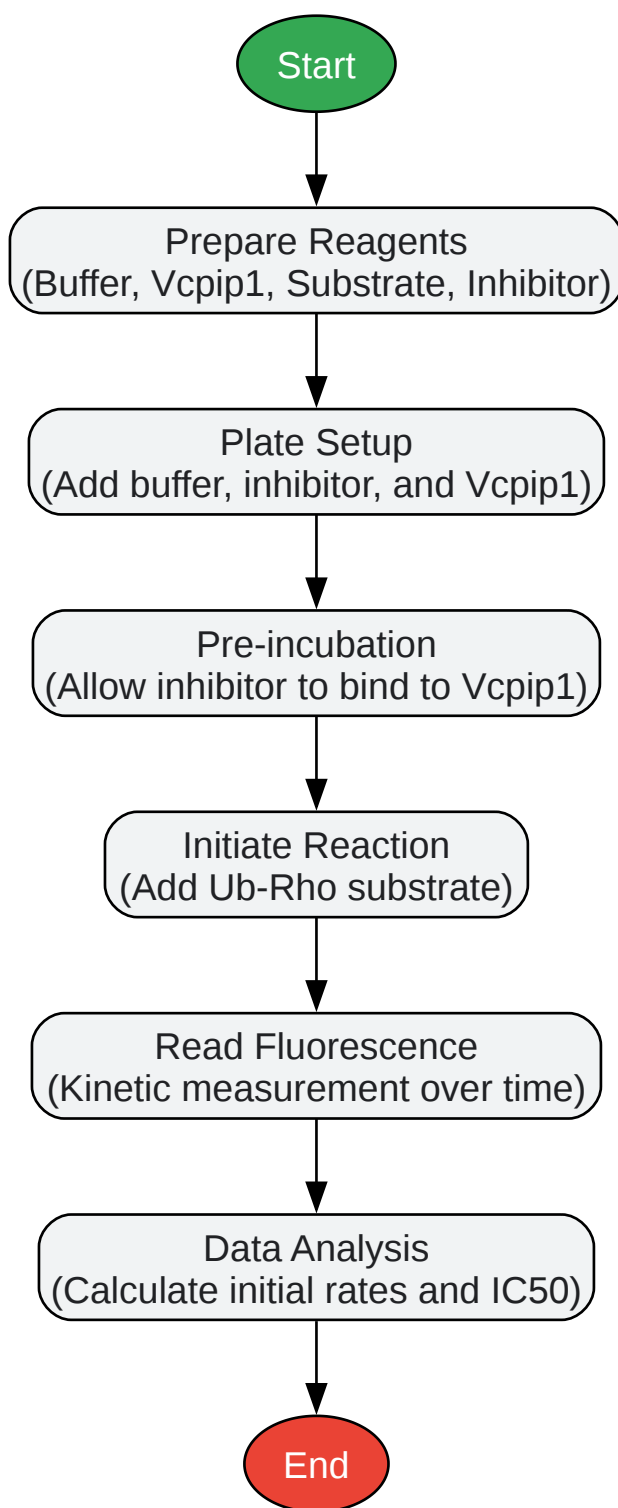


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**Caption:** Vcpip1 signaling in Golgi reassembly and the Hippo-YAP pathway.

## Experimental Workflow

The following diagram illustrates the workflow for the **Vcpip1-IN-2** in vitro inhibition assay.



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